

Physical and chemical properties of Ostalloy 158.

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Compound of Interest

Compound Name: Ostalloy

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Ostalloy 158: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Ostalloy 158 is a low-melting, eutectic bismuth-based alloy renowned for its unique combination of a low melting point and dimensional stability upon solidification. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for their determination, and a summary of its diverse applications.

Chemical Composition

Ostalloy 158 is a quaternary alloy with the following nominal composition by weight:

Element	Chemical Symbol	Weight Percentage (%)
Bismuth	Bi	50.0
Lead	Pb	26.7
Tin	Sn	13.3
Cadmium	Cd	10.0

Note: Minor variations in composition may exist between different manufacturers.

Physical and Mechanical Properties

The key physical and mechanical properties of **Ostalloy 158** are summarized in the tables below. These properties make it suitable for a wide range of specialized applications.

Thermal Properties

Property	Value (Imperial)	Value (SI)
Melting Point	158 °F	70 °C[1][2][3]
Specific Heat (Solid)	0.040 Btu/lb/°F	0.167 J/g°C
Specific Heat (Liquid)	0.040 Btu/lb/°F	0.167 J/g°C
Latent Heat of Fusion	14 Btu/lb	32.6 J/g
Coefficient of Thermal Expansion	12 x 10 ⁻⁶ /°F	21.6 x 10 ⁻⁶ /°C

Mechanical and Physical Properties

Property	Value (Imperial)	Value (SI)
Density	0.339 lb/cu in	9.38 g/cm ³ [4]
Specific Gravity	9.4	9.4
Tensile Strength	5990 psi	41.3 MPa[1][5]
Elongation (in 2 in)	200% (approx.)	200% (approx.)[1]
Brinell Hardness	9.2	9.2[1]
Volume Change (Liquid to Solid)	-1.7%	-1.7%[1]
Linear Growth After Solidification	+0.6%	+0.6%[1]

Experimental Protocols

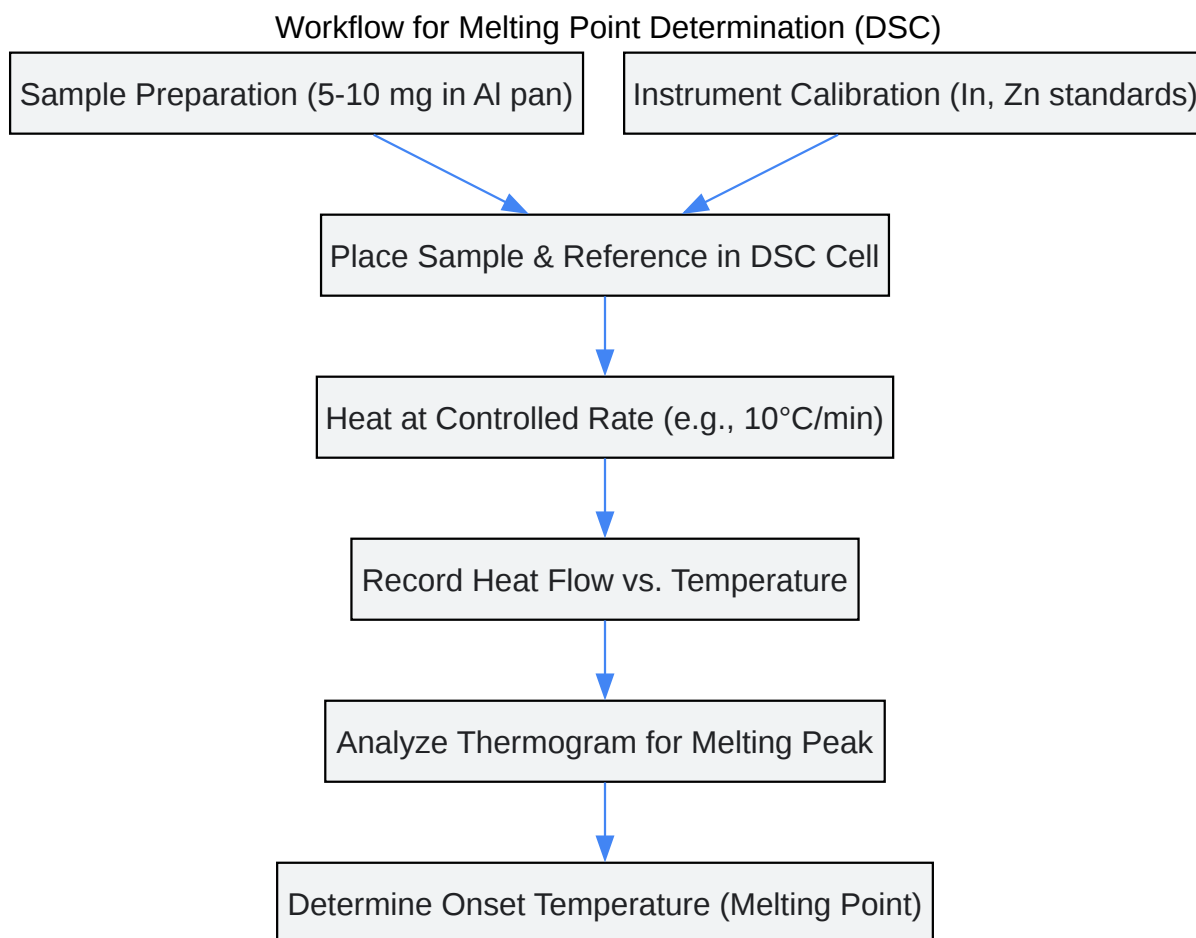
The following sections detail the standardized methodologies for determining the key physical and mechanical properties of **Ostalloy 158**.

Determination of Melting Point (ASTM E1269)

The melting point of **Ostalloy 158** is determined using Differential Scanning Calorimetry (DSC), following the general principles outlined in ASTM E1269.^{[6][7][8]}

Methodology:

- **Sample Preparation:** A small, representative sample of **Ostalloy 158** (typically 5-10 mg) is accurately weighed and hermetically sealed in an aluminum DSC pan.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using high-purity indium and zinc standards. An empty, sealed aluminum pan is used as a reference.
- **Thermal Scan:** The sample and reference are heated at a constant, controlled rate (e.g., 10 °C/min) in an inert atmosphere (e.g., nitrogen).
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined as the extrapolated onset temperature of the endothermic melting peak on the resulting thermogram.



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Caption: Workflow for Melting Point Determination using DSC.

Determination of Tensile Strength (ASTM E8/E8M)

The tensile properties of **Ostalloy** 158 are determined following the procedures outlined in ASTM E8/E8M, "Standard Test Methods for Tension Testing of Metallic Materials."^{[2][9][10]}

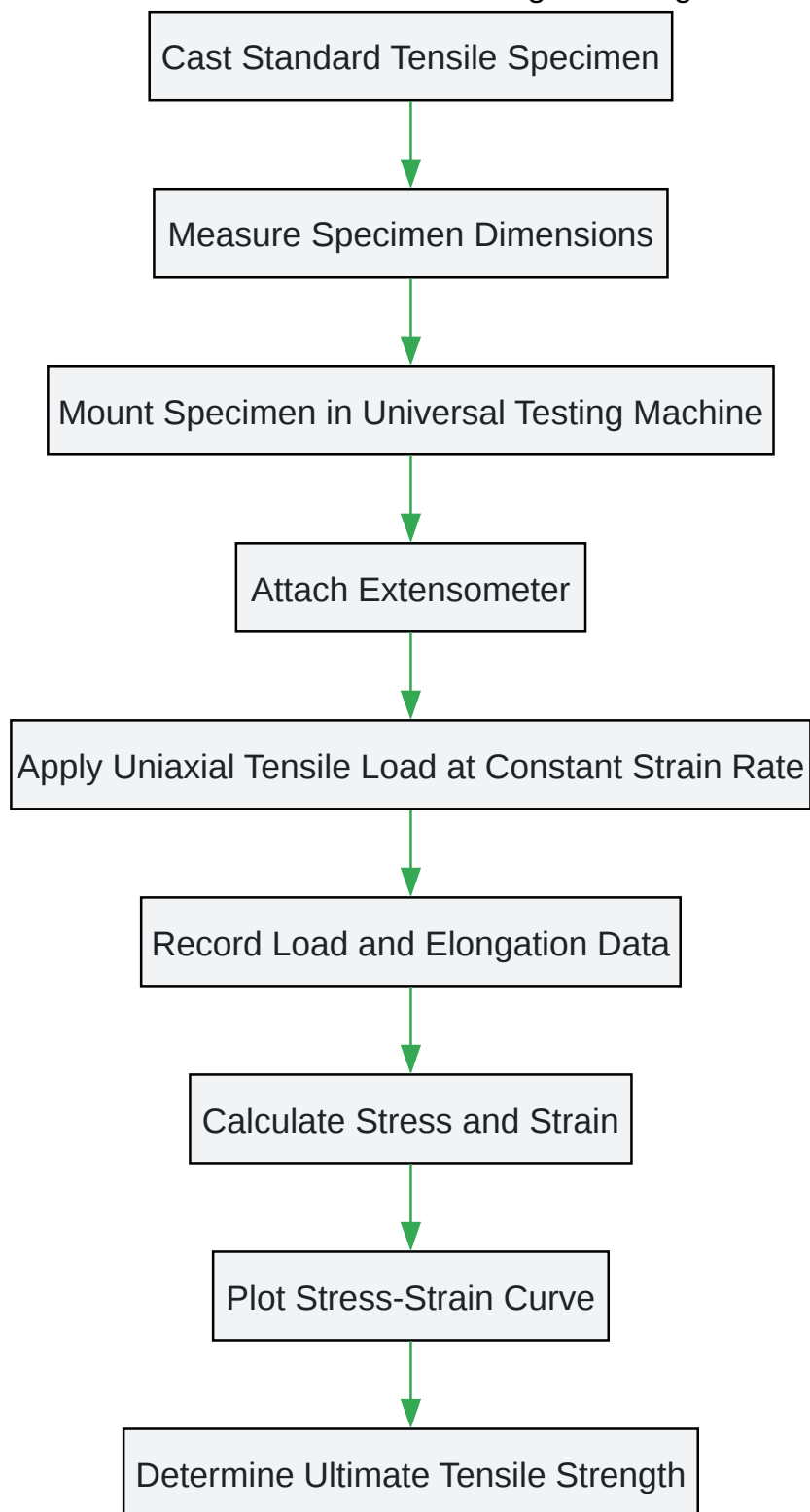
Methodology:

- Specimen Preparation: A standard "dog-bone" shaped tensile specimen is cast from molten **Ostalloy** 158. The dimensions of the specimen, particularly the gauge length and cross-

sectional area, are precisely measured.

- **Test Setup:** The specimen is mounted in the grips of a universal testing machine. An extensometer is attached to the gauge section to accurately measure elongation.
- **Tensile Test:** A uniaxial tensile load is applied to the specimen at a constant rate of strain. The applied load and the corresponding elongation are continuously recorded.
- **Data Analysis:** The stress is calculated by dividing the load by the original cross-sectional area, and the strain is calculated by dividing the change in gauge length by the original gauge length. A stress-strain curve is plotted, from which the ultimate tensile strength (the maximum stress the material can withstand) is determined.

Workflow for Tensile Strength Testing

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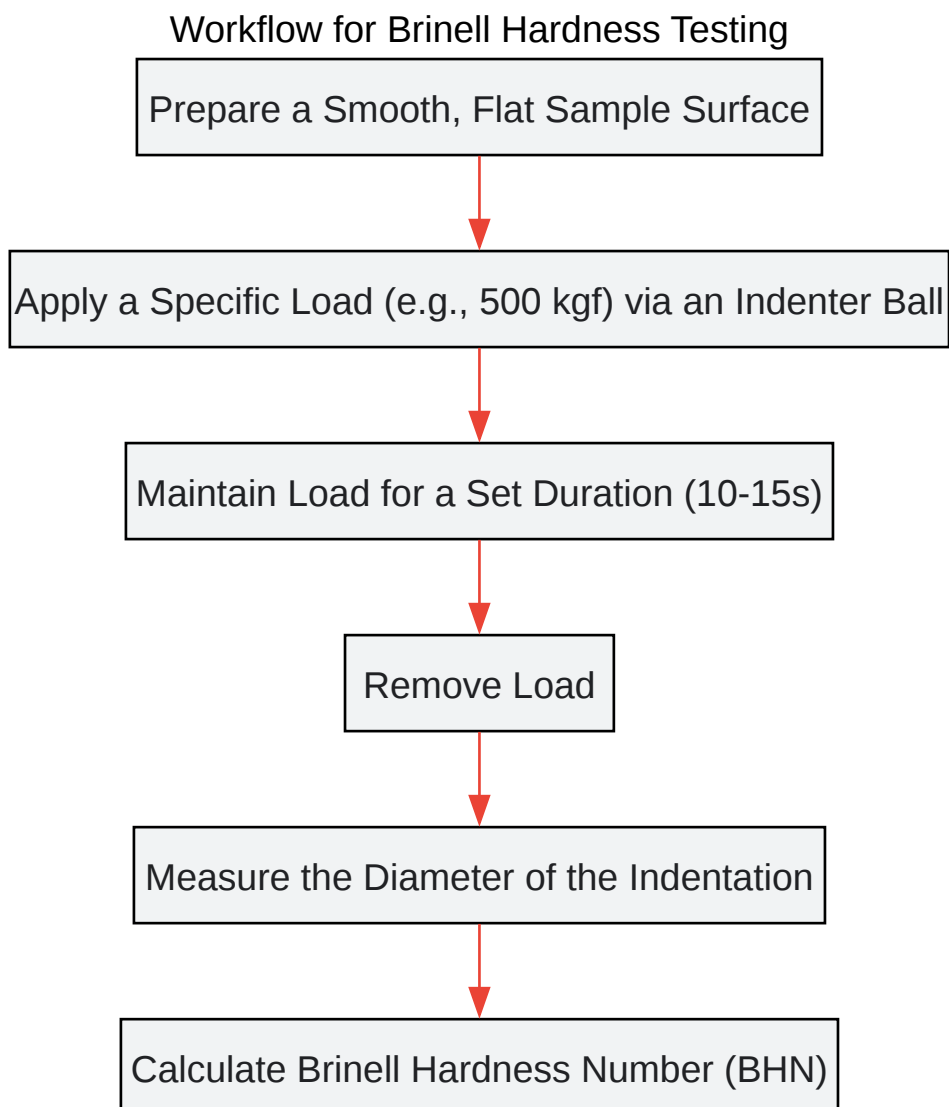
Caption: Workflow for Tensile Strength Testing (ASTM E8/E8M).

Determination of Brinell Hardness (ASTM E10)

The Brinell hardness of **Ostalloy** 158 is measured according to the ASTM E10 standard.[\[1\]](#)[\[4\]](#)
[\[11\]](#)

Methodology:

- **Surface Preparation:** The surface of the **Ostalloy** 158 sample is prepared to be smooth, flat, and free of any surface contaminants or oxides.
- **Test Procedure:** A hardened steel or tungsten carbide ball indenter (typically 10 mm in diameter) is pressed into the prepared surface with a specific test force (for soft materials like **Ostalloy** 158, a lower force such as 500 kgf is appropriate) for a set duration (typically 10-15 seconds).
- **Indentation Measurement:** After the force is removed, the diameter of the resulting indentation is measured in at least two perpendicular directions using a calibrated microscope. The average of these measurements is taken.
- **Hardness Calculation:** The Brinell Hardness Number (BHN) is calculated using a formula that relates the applied load and the surface area of the indentation.



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Caption: Workflow for Brinell Hardness Testing (ASTM E10).

Chemical Properties and Safety Considerations

Ostalloy 158 is stable under normal conditions. However, it is composed of heavy metals, and appropriate safety precautions must be taken, particularly when the alloy is in its molten state or when dust or fumes may be generated.

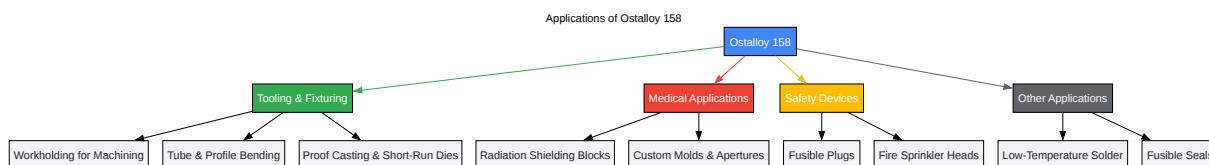
- Hazards: The primary hazards associated with **Ostalloy 158** are related to its constituent metals, particularly lead and cadmium.[6][9] Lead is a known neurotoxin, and cadmium is a

carcinogen.[9] Inhalation of fumes or dust can lead to respiratory irritation and long-term health effects.[6][9] Direct contact with the molten alloy will cause severe burns.[9]

- Handling Precautions:
 - Always use in a well-ventilated area, preferably with local exhaust ventilation.[9]
 - Wear appropriate personal protective equipment (PPE), including heat-resistant gloves, safety glasses with side shields, and a face shield when handling the molten alloy.[9]
 - Avoid creating dust. If machining or grinding is necessary, use appropriate respiratory protection.[9]
 - Wash hands thoroughly after handling the alloy, especially before eating or drinking.[9]
- Spill and Disposal: In case of a spill of the molten alloy, allow it to solidify before cleaning it up.[9] Dispose of waste **Ostalloy** 158 in accordance with all federal, state, and local regulations for hazardous waste.[9]

Applications

The unique properties of **Ostalloy** 158 lend it to a variety of specialized applications across different fields.



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Caption: Logical Relationship of **Ostalloy** 158's Applications.

- Tooling and Fixturing: Due to its non-shrinking and slightly expansive solidification properties, **Ostalloy** 158 is excellent for anchoring and supporting delicate or complex-shaped parts for machining.[1] It is also used as a filler material for bending thin-walled tubes and profiles, preventing kinking.[1]
- Medical Applications: In radiation therapy, it is used to create custom shielding blocks and apertures to protect healthy tissue.[1]
- Safety Devices: Its low and precise melting point makes it ideal for use in fusible plugs for boilers and other pressure vessels, as well as in the triggers for fire sprinkler systems.[12]
- Other Applications: **Ostalloy** 158 can be used as a low-temperature solder for heat-sensitive components and as a fusible seal in various industrial processes.[1]

Conclusion

Ostalloy 158 is a versatile alloy with a well-defined set of physical and chemical properties. Its low melting point, coupled with its dimensional stability upon solidification, makes it an invaluable material in a wide array of research, industrial, and medical applications. A thorough understanding of its properties, as detailed in this guide, and adherence to appropriate safety protocols are essential for its effective and safe utilization.

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